

Personal protective equipment for handling 1,10-Decanediol diacrylate

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Compound of Interest

Compound Name: 1,10-Decanediol diacrylate

Cat. No.: B083208

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Essential Safety and Handling Guide for 1,10-Decanediol Diacrylate

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling and disposal of **1,10-Decanediol diacrylate** (CAS No. 13048-34-5). Adherence to these procedures is essential for ensuring personnel safety and maintaining a compliant laboratory environment.

Hazard Identification and Immediate Precautions

1,10-Decanediol diacrylate is a reactive acrylate monomer that presents several hazards upon exposure.^[1] It is crucial to handle this chemical with appropriate caution in a well-ventilated area, preferably within a chemical fume hood.^{[2][3]}

Potential Hazards:

- Skin Irritation and Sensitization: Causes skin irritation and may lead to an allergic skin reaction upon repeated contact.^{[1][4]}
- Serious Eye Irritation: Contact with eyes can cause serious irritation and potential damage.^{[1][4]}

- Respiratory Irritation: Inhalation of vapors or mists may cause respiratory tract irritation.[1][5]
- Flammability: The substance is a combustible liquid and should be kept away from heat and open flames.[1]

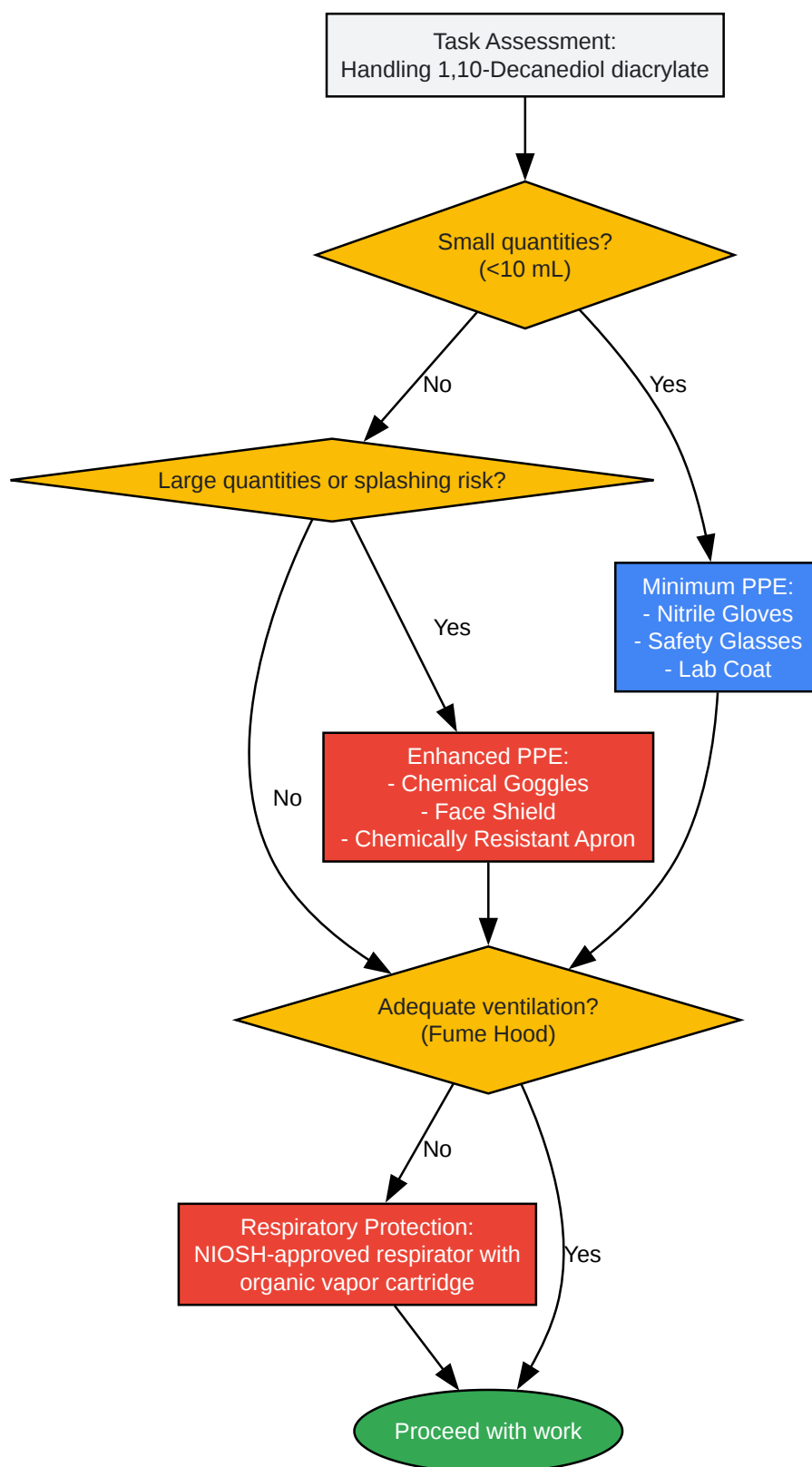
Personal Protective Equipment (PPE)

The selection and proper use of PPE are the primary defense against exposure to **1,10-Decanediol diacrylate**. The following table outlines the mandatory PPE for handling this chemical.

PPE Category	Minimum Requirement	Specifications and Best Practices
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended for handling acrylates. ^[6] For prolonged contact or in case of immersion, consider double-gloving or using thicker, chemical-specific gloves. Always inspect gloves for tears or holes before use and wash hands thoroughly after removal.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	Goggles should be worn, especially when there is a risk of splashing. ^[2] A face shield may be necessary for larger quantities or when transferring the chemical. ^{[2][7]}
Skin and Body Protection	Laboratory coat	A standard laboratory coat should be worn and kept buttoned to protect from incidental skin contact. For larger scale operations, a chemically resistant apron or suit may be appropriate.
Respiratory Protection	Use in a well-ventilated area or fume hood	Work should be conducted in a chemical fume hood to minimize the inhalation of vapors. ^{[2][3]} If ventilation is insufficient or during procedures that may generate aerosols, a NIOSH-approved respirator with an organic

vapor cartridge may be
required.[\[2\]](#)

Logical Workflow for PPE Selection



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Caption: Logical workflow for selecting appropriate PPE when handling **1,10-Decanediol diacrylate**.

Operational and Disposal Plans

Proper operational procedures and waste disposal are critical for the safe management of **1,10-Decanediol diacrylate**.

Handling and Storage:

- Avoid direct contact with the substance.[\[2\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[8\]](#)
- Store in a cool, dry, and well-ventilated area away from heat, direct sunlight, and incompatible materials such as strong oxidizing agents, acids, and bases.[\[2\]](#)[\[8\]](#)
- Keep containers tightly closed.[\[8\]](#)

Spill Response:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it into a suitable, labeled container for disposal.
- Clean: Decontaminate the spill area.
- PPE: Wear the appropriate PPE, including respiratory protection if necessary, during the entire cleanup process.

Waste Disposal:

- Do NOT pour down the drain.[\[2\]](#)

- Collect all waste, including unused monomer and contaminated materials (e.g., gloves, absorbent pads, pipette tips), in a clearly labeled, sealed, and appropriate hazardous waste container.^{[2][9]}
- Dispose of the waste through your institution's designated hazardous waste management program.^{[2][9]}

Quantitative Data

The following table summarizes key physical and chemical properties of **1,10-Decanediol diacrylate**.

Property	Value
CAS Number	13048-34-5
Molecular Formula	C ₁₆ H ₂₆ O ₄
Molecular Weight	282.38 g/mol ^[10]
Appearance	Liquid ^[10]
Boiling Point	180-181 °C @ 1-2 Torr ^[10]
Density	0.98 g/cm ³ ^[10]
Flash Point	>110 °C ^[10]

By adhering to these safety protocols, researchers can minimize the risks associated with the handling of **1,10-Decanediol diacrylate** and ensure a safe and compliant laboratory environment. Always consult your institution's specific safety guidelines and the manufacturer's Safety Data Sheet (SDS) before commencing any work.

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